

Introduction: A Structural-Activity Perspective on a Niche Reagent

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | Ethanone, 2-chloro-1-(tetrahydro-2-furanyl)- |
| CAS No.: | 141060-98-2 |
| Cat. No.: | B134198 |

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2-chloro-1-(tetrahydro-2-furanyl)ethanone is a bifunctional organic compound featuring a saturated tetrahydrofuran (THF) ring and an α -chloro ketone moiety. While not a commonplace laboratory chemical with an extensive, dedicated safety profile, its structural components are well-characterized in other molecules. This guide, therefore, adopts a structure-activity relationship (SAR) approach to proactively define its potential hazards and establish robust safety protocols. For researchers in drug development and organic synthesis, understanding the hazards inherent to both the electrophilic α -chloro ketone and the ether-based THF ring is paramount for safe and effective utilization. This document synthesizes data from close structural analogues to provide a comprehensive and cautionary framework for handling this reagent.

Chapter 1: Hazard Identification and Classification

Direct GHS classification for 2-chloro-1-(tetrahydro-2-furanyl)ethanone is not readily available. Therefore, a predicted classification is derived from its constituent functional groups and data from structural analogues. The primary drivers of its hazardous profile are the reactive α -chloro ketone and the flammable ether ring.

1.1 Predicted GHS Classification

The following classification is inferred based on analogous compounds. The α -chloro ketone group is a powerful electrophile and alkylating agent, while the THF moiety contributes to flammability.

| Hazard Class | Hazard Category | Hazard Statement | Basis for Classification (Analogous Compounds) |
|--|-----------------|--|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | Based on 2-chloro-1-(furan-2-yl)ethanone[1] and general toxicity of α -halo ketones. |
| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage | Primary Hazard. Based on 2-chloro-1-(furan-2-yl)ethanone, which is a potent corrosive[1]. This functional group is highly reactive with biological nucleophiles. |
| Serious Eye Damage/Irritation | Category 1 | H318: Causes serious eye damage | A direct consequence of the H314 classification. The material is expected to be highly corrosive to ocular tissue.[1][2] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation | Based on 2-chloro-1-(furan-2-yl)ethanone[1] and the irritant nature of similar chlorinated organic compounds. |
| Flammable Liquids | Category 3/4 | H226/H227: Flammable or Combustible liquid and vapor | Based on the tetrahydrofuran core, which is flammable. The exact flash point is unknown, but |

caution is warranted.

[3]

1.2 Supplemental Hazard Information

- EUH019: May form explosive peroxides. This is a critical hazard associated with the tetrahydrofuran ring.[4][5] Ethers are known to form peroxides upon exposure to air and light, which can detonate upon heating or concentration.

Chapter 2: Toxicological Profile and Exposure Routes

The toxicological properties are primarily dictated by the α -chloro ketone group, which can act as a covalent modifier of biological macromolecules.

- Mechanism of Toxicity: The carbon atom bearing the chlorine is highly electrophilic. It is susceptible to nucleophilic attack by amino, sulfhydryl, and hydroxyl groups found in proteins and DNA. This alkylation can disrupt cellular function, leading to cytotoxicity.
- Primary Exposure Routes:
 - Dermal Contact: Due to its predicted corrosive nature, skin contact is a primary concern and can lead to severe chemical burns.[1]
 - Ocular Contact: Contact with the eyes is likely to cause severe, potentially irreversible damage.[1][2]
 - Inhalation: Vapors or aerosols may cause severe irritation to the respiratory tract.[1][6]
 - Ingestion: The compound is predicted to be harmful if swallowed, causing irritation or burns to the gastrointestinal tract.[1][7]

Chapter 3: Physical and Chemical Properties

A comprehensive dataset for the target molecule is unavailable. The table below includes calculated values and data from the non-chlorinated analogue, (S)-1-(tetrahydrofuran-2-yl)ethanone, for reference.

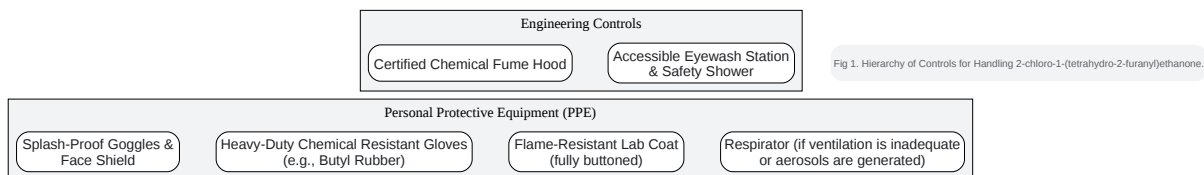
| Property | Value | Source / Comment |
|-------------------------|--|--|
| Molecular Formula | C ₆ H ₉ ClO ₂ | Calculated |
| Molecular Weight | 148.59 g/mol | Calculated |
| Appearance | Likely a liquid | Inferred from analogues |
| Boiling Point | Not Available | --- |
| Flash Point | Not Available | Assume it is flammable/combustible based on the THF moiety.[3] |
| Stability | Stable under recommended storage conditions. May form explosive peroxides on exposure to air.[4][5][8] | Incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[7][8] |
| Hazardous Decomposition | Upon combustion, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen chloride (HCl) gas.[7][8] | --- |

Chapter 4: Experimental Protocols: A Safety-First Workflow

Adherence to a strict, multi-layered safety protocol is non-negotiable when handling this reagent. The causality behind these steps is to prevent contact and inhalation by establishing multiple barriers between the researcher and the chemical.

4.1 Engineering Controls & Personal Protective Equipment (PPE)

This workflow follows the hierarchy of controls, prioritizing engineering solutions over personal reliance.



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Caption: Fig 1. Hierarchy of Controls.

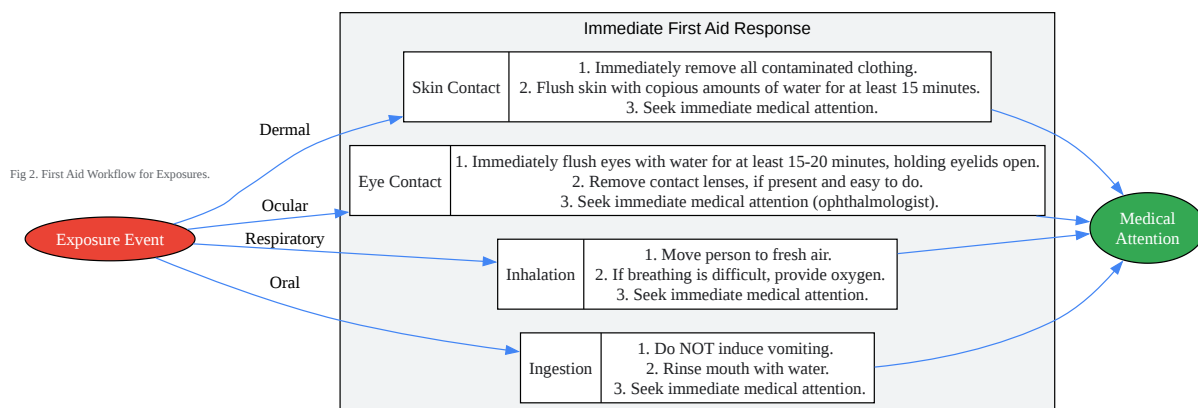
4.2 Safe Handling and Use Protocol

- Preparation:
 - Peroxide Check: Before use, especially with older containers, test for peroxides using peroxide test strips. If peroxides are present, consult with safety personnel for quenching procedures. Do not proceed.
 - Designate Area: Clearly demarcate the work area within the fume hood. Ensure all necessary equipment (glassware, reagents, quench solutions) is inside the hood before starting.
 - PPE Donning: Don all required PPE as specified in Figure 1. Check glove integrity.
- Execution:
 - Inert Atmosphere: Handle the reagent under an inert atmosphere (e.g., Nitrogen or Argon) whenever possible to prevent moisture contamination and peroxide formation.
 - Dispensing: Use a syringe or cannula for liquid transfers. Avoid pouring, which can cause splashing. Keep the container tightly closed when not in use.[9][10]

- Temperature Control: Keep away from heat, sparks, and open flames.[10][11] If heating a reaction, use a controlled heating mantle and a condenser.
- Post-Experiment:
 - Quenching: Quench any residual reagent in reaction flasks with a suitable nucleophile (e.g., sodium bisulfite solution) before removal from the fume hood.
 - Decontamination: Decontaminate all surfaces and glassware that came into contact with the chemical.
 - Waste Disposal: Dispose of all waste (liquid and solid) in clearly labeled, sealed hazardous waste containers according to institutional and local regulations.[6][7]
 - PPE Doffing: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces. Wash hands and forearms thoroughly after handling.[6]

Chapter 5: Emergency and First Aid Procedures

Immediate and decisive action is critical in the event of an exposure.



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Caption: Fig 2. First Aid Workflow for Exposures.

5.1 Spill Management

- Small Spills (in fume hood):
 - Ensure personal protective equipment is worn.
 - Absorb the spill with an inert, non-combustible material like vermiculite or sand.
 - Collect the absorbed material into a sealed, labeled hazardous waste container.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills:

- Evacuate the immediate area and alert personnel.
- Remove all sources of ignition.[9]
- Contact your institution's environmental health and safety (EHS) department immediately. Do not attempt to clean up a large spill without specialized training and equipment.

Conclusion

While 2-chloro-1-(tetrahydro-2-furanyl)ethanone lacks a specific, well-documented safety record, a proactive hazard assessment based on its chemical structure provides a clear path to its safe handling. The corrosive and alkylating nature of the α -chloro ketone group, combined with the flammability and peroxide-forming potential of the tetrahydrofuran ring, demands the highest level of caution. By implementing robust engineering controls, utilizing appropriate PPE, and adhering to the stringent protocols outlined in this guide, researchers can effectively mitigate the risks associated with this versatile chemical intermediate.

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